

Application Notes and Protocols for GSK2795039 in In Vitro Cell-Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK2795039

Cat. No.: B15615182

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for utilizing **GSK2795039**, a potent and selective inhibitor of NADPH oxidase 2 (NOX2), in a variety of in vitro cell-based assays.

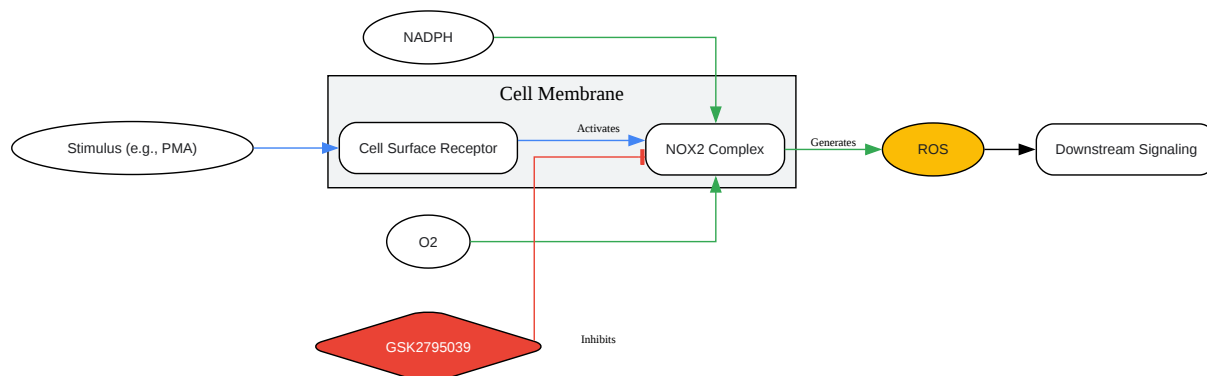
GSK2795039 is a valuable tool for investigating the role of NOX2-mediated reactive oxygen species (ROS) production in various physiological and pathological processes.^{[1][2][3]} It inhibits NOX2 in a manner that is competitive with NADPH and has demonstrated selectivity over other NOX isoforms.^{[1][2]}

Mechanism of Action

GSK2795039 is a novel small molecule that directly inhibits the NOX2 enzyme.^[1] NOX2 is a key enzyme responsible for the production of superoxide and other reactive oxygen species. By competitively binding to the NADPH site on the NOX2 complex, **GSK2795039** blocks the transfer of electrons to molecular oxygen, thereby preventing the generation of ROS.^{[1][2]} This targeted inhibition allows for the specific investigation of NOX2's role in cellular signaling and disease.

Signaling Pathway

The signaling pathway affected by **GSK2795039** centers on the inhibition of NOX2-dependent ROS production. In various cell types, activation of cell surface receptors by stimuli such as phorbol 12-myristate 13-acetate (PMA) leads to the assembly and activation of the NOX2 enzyme complex. Activated NOX2 then generates ROS, which can act as signaling molecules in numerous downstream pathways, contributing to inflammation, apoptosis, and other cellular responses.[1] **GSK2795039** acts as a direct inhibitor of this process.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Discovery of GSK2795039, a Novel Small Molecule NADPH Oxidase 2 Inhibitor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. immune-system-research.com \[immune-system-research.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for GSK2795039 in In Vitro Cell-Based Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615182/docs#application-notes-and-protocols-for-gsk2795039-in-in-vitro-cell-based-assays\]](https://www.benchchem.com/product/b15615182/docs#application-notes-and-protocols-for-gsk2795039-in-in-vitro-cell-based-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

